

Application Notes and Protocols for BYK204165

Dissolution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BYK204165

Cat. No.: B1668166

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution of **BYK204165** in dimethyl sulfoxide (DMSO) for use in various experimental settings. **BYK204165** is a potent and selective inhibitor of Poly(ADP-ribose) polymerase 1 (PARP1), a key enzyme in DNA repair and other cellular processes.^{[1][2][3]} Accurate preparation of **BYK204165** solutions is critical for obtaining reliable and reproducible experimental results.

Compound Information and Solubility

BYK204165 is a small molecule with the chemical formula $C_{15}H_{12}N_2O_2$ and a molecular weight of 252.27 g/mol.^{[2][4]} It is sparingly soluble in water and ethanol but exhibits good solubility in DMSO.^[2]

Table 1: Quantitative Data for **BYK204165**

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₂ N ₂ O ₂	[4]
Molecular Weight	252.27 g/mol	[2][4]
CAS Number	1104546-89-5	[4][5]
Appearance	A crystalline solid	[5]
Solubility in DMSO	10 mg/mL (39.64 mM) to 125 mg/mL (495.50 mM).[1][5] The use of fresh, anhydrous DMSO is recommended as its hygroscopic nature can reduce solubility.[1][2] Ultrasonication may be required to achieve higher concentrations.[1]	[1][2][5]
Inhibitory Activity	hPARP-1 (human): pIC ₅₀ = 7.35, pK _i = 7.05mPARP-2 (murine): pIC ₅₀ = 5.38Displays approximately 100-fold selectivity for PARP-1 over PARP-2.[1]	[1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution of **BYK204165** in DMSO.

Materials:

- **BYK204165** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials

- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass of **BYK204165**:
 - To prepare 1 mL of a 50 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 50 \text{ mmol/L} \times 0.001 \text{ L} \times 252.27 \text{ g/mol} \times 1000 \text{ mg/g} = 12.61 \text{ mg}$
- Weigh the **BYK204165** powder:
 - Carefully weigh out 12.61 mg of **BYK204165** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous, sterile DMSO to the tube containing the **BYK204165** powder.
- Dissolution:
 - Cap the tube tightly and vortex for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 2 years).^{[1][2]}

Table 2: Preparation of Stock Solutions

Desired Concentration	Volume of DMSO for 1 mg BYK204165	Volume of DMSO for 5 mg BYK204165
1 mM	3.964 mL	19.82 mL
5 mM	0.793 mL	3.964 mL
10 mM	0.396 mL	1.982 mL
50 mM	0.079 mL	0.396 mL

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into a cell culture medium for use in experiments.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept as low as possible to avoid solvent-induced toxicity. A final DMSO concentration of less than 0.5% is generally recommended.
- Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experiments.

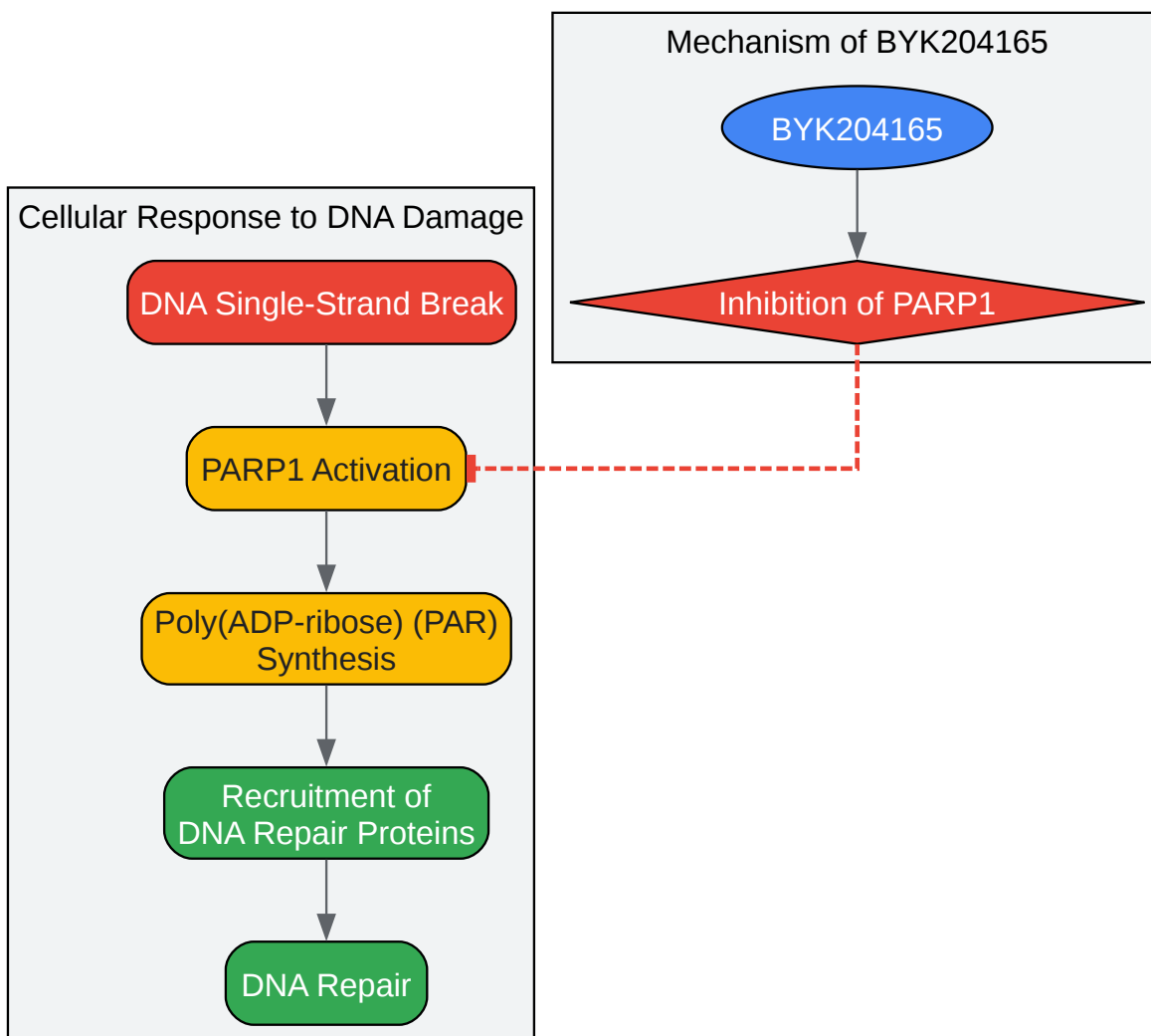
Procedure:

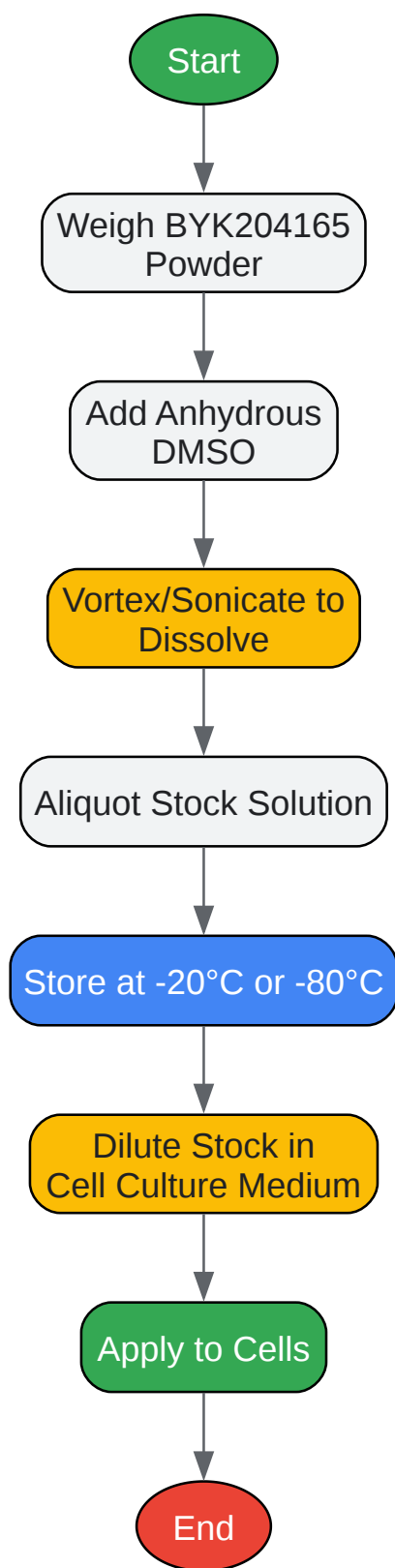
- Thaw the stock solution:
 - Thaw a single-use aliquot of the **BYK204165** DMSO stock solution at room temperature.
- Calculate the required volume of stock solution:
 - Determine the final concentration of **BYK204165** required for your experiment.
 - Use the formula $M_1V_1 = M_2V_2$ to calculate the volume of the stock solution needed.

- M_1 = Concentration of the stock solution
- V_1 = Volume of the stock solution to be added
- M_2 = Final concentration in the cell culture medium
- V_2 = Final volume of the cell culture medium
- Prepare the working solution:
 - Warm the required volume of cell culture medium to 37°C.
 - Add the calculated volume of the **BYK204165** stock solution to the pre-warmed medium.
 - Mix thoroughly by gentle pipetting or inverting the tube.
- Application:
 - The prepared working solution is now ready to be added to your cells.

Visualizations

Signaling Pathway of PARP1 Inhibition by BYK204165





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